

Application Note: Preparation of WAY-100635 Maleate Stock Solutions

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B15614879

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Audience: Researchers, scientists, and drug development professionals.

**Introduction

WAY-100635 maleate is a potent and selective antagonist of the serotonin 5-HT_{1A} receptor, with an IC₅₀ of approximately 0.91 nM to 2.2 nM.^{[1][2][3]} It exhibits over 100-fold selectivity for the 5-HT_{1A} receptor compared to other serotonin receptor subtypes.^{[2][3]} Additionally, **WAY-100635 maleate** has been identified as a potent agonist for the dopamine D₄ receptor.^{[2][3]} Due to its high affinity and selectivity, it is a critical tool in neuroscience research for studying the physiological and pathological roles of the 5-HT_{1A} receptor. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **WAY-100635 maleate** stock solutions.

Physicochemical Properties and Solubility

WAY-100635 maleate is a white to off-white powder.^[4] It is important to use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise concentration calculations. For guidance, the typical molecular weight is 538.64 g/mol .

The solubility of **WAY-100635 maleate** in various solvents is summarized in the table below.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	25 - 50	13.47 - 25	Soluble.[4]
DMSO	> 18.57 (calculated from >10 mg/mL)	> 10	Warming may be required for complete solubilization.[4]
Ethanol	> 146 (calculated from 79 mg/mL)	79	Sonication is recommended to aid dissolution.[5]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WAY-100635 maleate** in DMSO.

Materials:

- **WAY-100635 maleate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

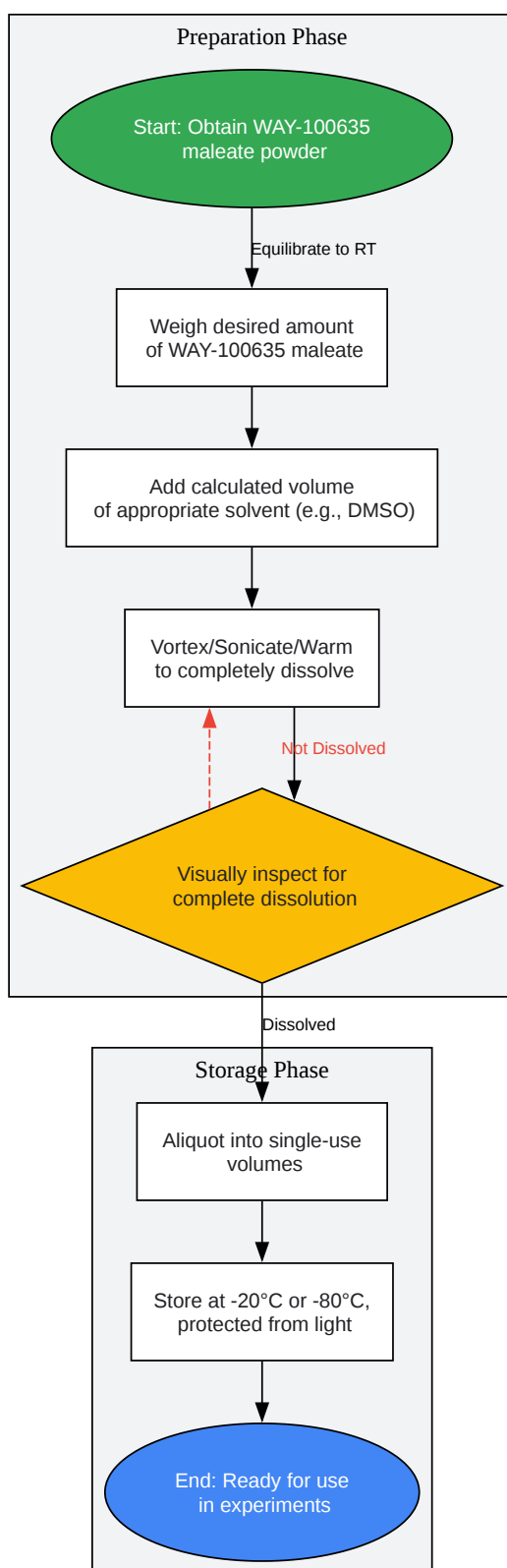
Procedure:

- **Pre-weighing Preparations:** Before opening, bring the vial of **WAY-100635 maleate** powder to room temperature to prevent condensation of moisture.
- **Weighing the Compound:** Tare the analytical balance with a clean microcentrifuge tube or vial. Carefully weigh the desired amount of **WAY-100635 maleate**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.39 mg of **WAY-100635 maleate** (assuming a molecular weight of 538.64 g/mol).
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **WAY-100635 maleate** powder. For 5.39 mg, this would be 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to facilitate dissolution.^[5] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in microcentrifuge tubes.^[5]
- **Storage:** Store the aliquots in a light-protected container at -20°C or -80°C.^{[1][6]} Under these conditions, the stock solution is stable for up to 6 months at -80°C and for up to 1 month at -20°C.^{[1][6]} For short-term storage (up to one week), aliquots can be kept at 4°C.^[5]

Note on Solvent Choice for Biological Experiments: When preparing working solutions for cell-based assays, the final concentration of DMSO should typically not exceed 0.1% to avoid solvent-induced cellular toxicity.^[5] It is advisable to prepare a vehicle control with the same final concentration of DMSO to account for any effects of the solvent.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **WAY-100635 maleate** stock solution.



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Caption: Workflow for preparing **WAY-100635 maleate** stock solution.

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